

Application Note: Characterization of V₂O₅ Aerogels for Thermal Insulation

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Compound of Interest

Compound Name: Vanadium pentaoxide

Cat. No.: B8698618

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AN-V2O5-TI-001

Introduction

Vanadium pentoxide (V₂O₅) aerogels are highly porous, low-density solid-state materials synthesized via sol-gel chemistry followed by a drying process that preserves the gel's three-dimensional network.^[1] Like other aerogels, their structure, characterized by high porosity and a large internal surface area, makes them potential candidates for advanced thermal insulation applications.^{[1][2]} The interconnected network of nanometer-sized pores inhibits the three modes of heat transfer: conduction (through the sparse solid network and gas molecules), convection (suppressed by the small pore size), and radiation. This application note provides a comprehensive overview of the key characterization techniques and protocols required to evaluate the suitability of V₂O₅ aerogels for thermal insulation.

Key Properties and Data

The physical properties of V₂O₅ aerogels are well-documented and are crucial prerequisites for low thermal conductivity. While specific thermal conductivity data for V₂O₅ aerogels is not extensively reported in the literature, the data presented for silica-based aerogels serve as a benchmark for high-performance thermal insulation materials.

Table 1: Summary of Physical Properties of V₂O₅ Aerogels

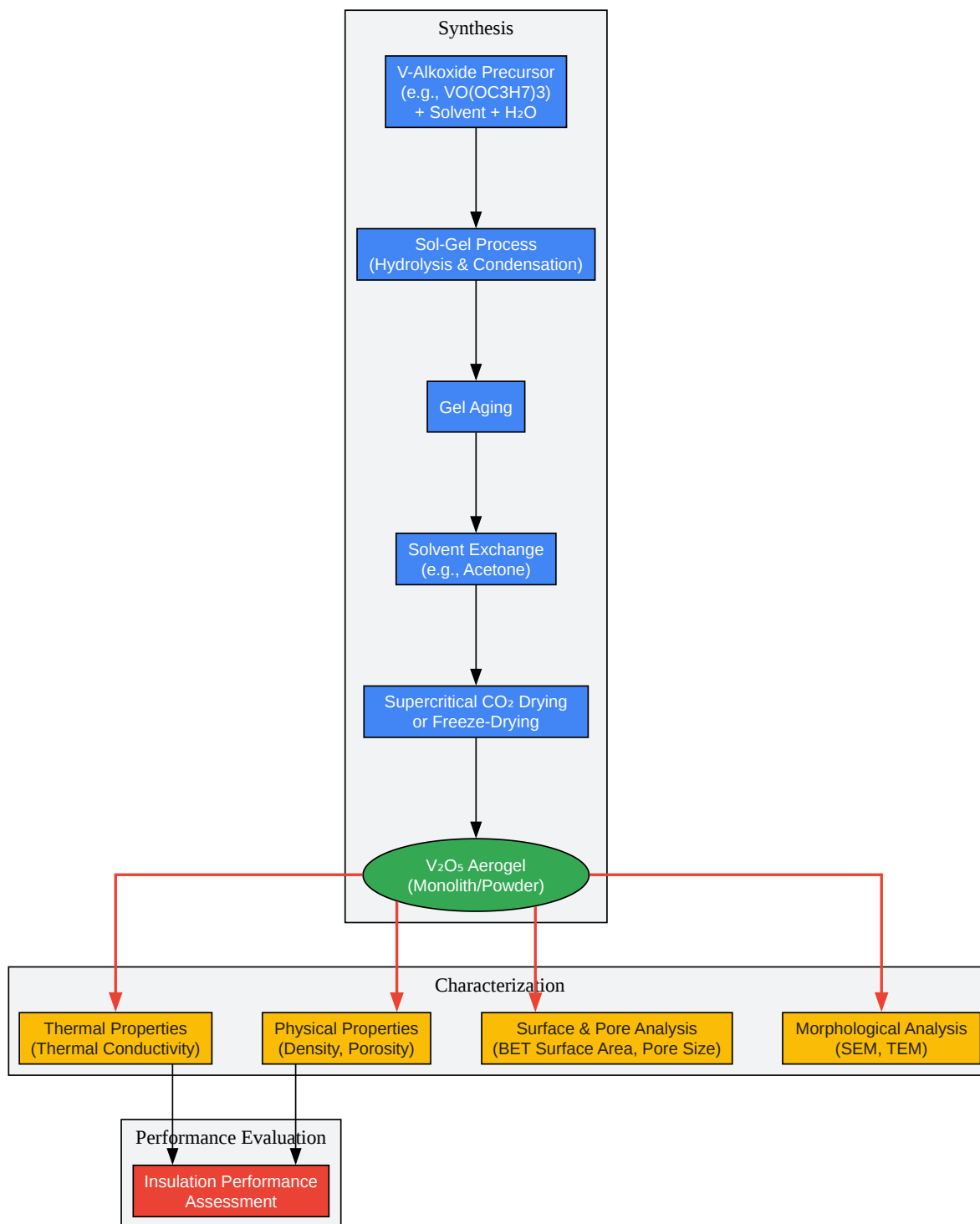
Property	Typical Value	Method of Characterization	Reference
Density	0.04 - 0.1 g/cm ³	Gravimetric / Geometric Measurement	[1]
Surface Area	300 - 400 m ² /g	Nitrogen Adsorption (BET)	[1]
Porosity	> 90%	Calculated from Bulk and Skeletal Density	[3]
Morphology	Fibrous, Nanofiber Network	TEM / SEM	[1][4]
Composition	V ₂ O ₅ · nH ₂ O (n ≈ 2.0- 2.2)	Thermogravimetric Analysis (TGA)	[1]

Table 2: Reference Thermal Properties of Insulating Aerogels

Material	Density (g/cm ³)	Thermal Conductivity (W/m·K) @ ~25°C	Reference
Silica Aerogel	~0.145	~0.013 - 0.021	[5][6]
Silica Aerogel (Opacified)	0.202	~0.0357	[7]
Silica Aerogel Particles	< 0.4	< 0.025	[8]
Static Air	~0.0012	~0.025	[2]

Experimental Workflow

The overall process for evaluating V₂O₅ aerogels involves synthesis, followed by a series of characterization steps to determine the physical, morphological, and thermal properties that govern insulation performance.



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Caption: Experimental workflow for V_2O_5 aerogel synthesis and characterization.

Experimental Protocols

Protocol 1: Synthesis of V₂O₅ Aerogel via Sol-Gel and Supercritical Drying

This protocol is based on the synthesis using a vanadium alkoxide precursor followed by supercritical CO₂ drying.^[1]

- Precursor Solution Preparation:
 - In a controlled environment (e.g., glovebox), prepare a solution of vanadyl triisopropoxide, VO(OC₃H₇)₃, in anhydrous acetone.
 - Prepare a separate hydrolysis solution of deionized water in acetone.
 - Cool the alkoxide solution in an ice bath.
- Sol-Gel Formation:
 - Rapidly add the water/acetone mixture to the chilled alkoxide solution while stirring vigorously. A typical molar ratio is 1:20:25 for VO(OC₃H₇)₃ : water : acetone.^[3]
 - Gelation should occur rapidly (within minutes).
 - Seal the container and allow the wet gel to age at room temperature for 24-48 hours to strengthen the network structure.
- Solvent Exchange:
 - After aging, decant the solvent from the gel.
 - Submerge the gel in fresh anhydrous acetone.
 - Repeat this solvent exchange process 3-5 times over 48 hours to ensure all water and reaction byproducts are removed from the pores.
- Supercritical Drying:

- Place the acetone-filled gel into the high-pressure vessel of a supercritical dryer.
- Pressurize the vessel with liquid CO₂ and cool to ~10°C to allow for the displacement of acetone with liquid CO₂.
- Flush the vessel with liquid CO₂ for 2-3 days until all acetone is removed.
- Heat the vessel above the critical temperature of CO₂ (T_c = 31.1°C) and increase the pressure above its critical pressure (P_c = 73.8 bar). A typical condition is 40°C and 100 bar.
- Slowly depressurize the vessel at a constant temperature, allowing the supercritical CO₂ to vent as a gas. This avoids the formation of a liquid-vapor interface that would cause pore collapse.
- The resulting dry, lightweight solid is the V₂O₅ aerogel.

Protocol 2: Characterization of Surface Area and Porosity (BET)

This protocol describes the standard method for determining the specific surface area using nitrogen physisorption, interpreted by the Brunauer-Emmett-Teller (BET) theory.[\[9\]](#)[\[10\]](#)

- Sample Preparation (Degassing):
 - Weigh an appropriate amount of the aerogel sample (monolithic pieces or powder) into a glass sample tube.[\[10\]](#)[\[11\]](#) Record the exact mass.
 - Attach the sample tube to the degassing port of the surface area analyzer.
 - Heat the sample under vacuum or a flow of inert gas (e.g., nitrogen) to remove adsorbed moisture and other surface contaminants. For V₂O₅ aerogels, a relatively low temperature (e.g., 120-150°C) for several hours is recommended to avoid altering the material's hydration state and structure.[\[1\]](#)
 - After degassing, reweigh the sample tube to determine the precise dry mass of the sample.

- Nitrogen Adsorption Analysis:
 - Transfer the sample tube to the analysis port of the instrument.
 - Immerse the sample tube in a dewar of liquid nitrogen (77 K).
 - The instrument will introduce known, incremental doses of high-purity nitrogen gas into the sample tube.
 - At each step, the pressure is allowed to equilibrate, and the amount of gas adsorbed onto the aerogel surface is calculated.
- Data Analysis:
 - An adsorption isotherm (volume of gas adsorbed vs. relative pressure, P/P_0) is generated.
 - The BET equation is applied to the data points in the linear region of the isotherm (typically $P/P_0 = 0.05$ to 0.35).
 - From the slope and intercept of the resulting BET plot, the volume of gas required to form a monolayer on the surface is calculated.
 - The specific surface area is then determined using the known cross-sectional area of a single nitrogen molecule. The result is reported in m^2/g .[\[12\]](#)

Protocol 3: Characterization of Thermal Conductivity

The thermal conductivity of aerogels is typically measured using a steady-state or transient method. The Heat Flow Meter (HFM) is a reliable steady-state method compliant with ASTM C518.[\[13\]](#)

- Sample Preparation:
 - Prepare a monolithic aerogel sample with flat, parallel surfaces. The sample should be large enough to cover the measurement area of the instrument plates.
 - Measure the thickness of the sample at several points and calculate the average. The sample must be of uniform thickness.

- Instrument Setup and Calibration:
 - Calibrate the Heat Flow Meter (HFM) apparatus using a standard reference material of known thermal conductivity.
 - Set the desired mean sample temperature and the temperature difference (ΔT) between the hot and cold plates (e.g., hot plate at 30°C, cold plate at 10°C for a mean temperature of 20°C).
- Measurement Procedure:
 - Place the aerogel sample between the two parallel plates of the HFM.
 - The instrument will automatically adjust the plates to the measured thickness of the sample, ensuring good thermal contact.
 - The hot and cold plates are maintained at their set temperatures, establishing a one-dimensional, steady-state heat flux through the sample.[13]
 - Heat flux transducers integrated into the plates measure the rate of heat flow (Q/A) through the sample.
- Data Analysis:
 - Once a steady-state condition is reached (i.e., the temperature and heat flow readings are stable), the instrument records the heat flux (q) and the temperature difference (ΔT).
 - The thermal conductivity (λ) is calculated using Fourier's law of heat conduction: $\lambda = q * (L / \Delta T)$ where L is the average thickness of the sample.
 - The measurement can be repeated at different mean temperatures to determine the temperature dependence of the thermal conductivity.[14]

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References

- 1. apps.dtic.mil [apps.dtic.mil]
- 2. aerogel.com [aerogel.com]
- 3. apps.dtic.mil [apps.dtic.mil]
- 4. High-surface vanadium oxides with large capacities for lithium-ion batteries: from hydrated aerogel to nanocrystalline VO₂(B), V₆O₁₃ and V₂O₅ - Journal of Materials Chemistry (RSC Publishing) [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. e3s-conferences.org [e3s-conferences.org]
- 7. Experimental Characterization of the Thermal Conductivity and Microstructure of Opacifier-Fiber-Aerogel Composite - PMC [pmc.ncbi.nlm.nih.gov]
- 8. WO2024059682A1 - Aerogel composition for thermal insulation - Google Patents [patents.google.com]
- 9. epfl.ch [epfl.ch]
- 10. scispace.com [scispace.com]
- 11. researchgate.net [researchgate.net]
- 12. particletechlabs.com [particletechlabs.com]
- 13. thermtest.com [thermtest.com]
- 14. researchgate.net [researchgate.net]
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